

Template: Synthesis and Characterization of a DOTA-Peptide Conjugate

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Compound of Interest

Compound Name: DOTA Conjugated JM#21
derivative 7

Cat. No.: B15609253

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This document outlines the general procedures for the synthesis, purification, and characterization of a DOTA-conjugated peptide, which serves as a template for documenting compounds like DOTA-JM#21 derivative 7.

Synthesis

The synthesis of a DOTA-peptide conjugate typically involves a multi-step process, starting with solid-phase peptide synthesis (SPPS) followed by the conjugation of a DOTA-chelator to the peptide backbone.

1.1. Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

The target peptide (e.g., JM#21) is synthesized on a solid support resin (e.g., Rink Amide resin) using an automated peptide synthesizer. The process follows a standard Fmoc/tBu strategy.

- **Resin Preparation:** The resin is swelled in a suitable solvent like dimethylformamide (DMF) for 30 minutes.
- **Fmoc Deprotection:** The N-terminal Fmoc protecting group is removed using a 20% solution of piperidine in DMF.
- **Amino Acid Coupling:** The corresponding Fmoc-protected amino acid is activated using a coupling reagent (e.g., HBTU/HOBt) and coupled to the free amine on the resin. This cycle is

repeated for each amino acid in the peptide sequence.

- **Cleavage and Deprotection:** Once the peptide sequence is complete, the peptide is cleaved from the resin, and side-chain protecting groups are removed using a cleavage cocktail (e.g., 95% trifluoroacetic acid (TFA), 2.5% triisopropylsilane (TIS), 2.5% water).
- **Precipitation and Lyophilization:** The cleaved peptide is precipitated with cold diethyl ether, centrifuged, and the resulting solid is lyophilized to yield the crude peptide.

1.2. Experimental Protocol: DOTA Conjugation

The purified peptide is conjugated with a DOTA-chelator, typically DOTA-NHS-ester, in solution.

- **Reaction Setup:** The peptide is dissolved in a suitable buffer (e.g., 0.1 M sodium bicarbonate buffer, pH 8.5).
- **Conjugation:** DOTA-NHS-ester (typically 1.5-2 equivalents) dissolved in a minimal amount of DMSO is added to the peptide solution.
- **Reaction Monitoring:** The reaction is allowed to proceed at room temperature for 4-6 hours and is monitored by analytical HPLC-MS to confirm the formation of the DOTA-peptide conjugate.
- **Quenching:** The reaction can be quenched by adding a small amount of an amine-containing buffer, if necessary.

Purification and Characterization

The crude DOTA-peptide conjugate is purified and characterized to ensure identity and purity before further use.

2.1. Experimental Protocol: Purification by RP-HPLC

- **System:** A preparative reverse-phase high-performance liquid chromatography (RP-HPLC) system is used.
- **Column:** A C18 column is typically employed.

- **Mobile Phase:** A gradient of water (A) and acetonitrile (B), both containing 0.1% TFA, is used for elution.
- **Detection:** The elution profile is monitored by UV absorbance at 220 nm and 280 nm.
- **Fraction Collection:** Fractions corresponding to the main product peak are collected, pooled, and lyophilized to obtain the purified DOTA-peptide conjugate.

2.2. Characterization Data

The identity and purity of the final compound are confirmed using analytical HPLC and mass spectrometry.

Table 1: Characterization Data for DOTA-Peptide Conjugate

Parameter	Method	Result
Purity	Analytical RP-HPLC	>95%
Identity (Expected Mass)	ESI-MS	$[M+H]^+ = \text{xxxx.x Da}$
Identity (Observed Mass)	ESI-MS	$[M+H]^+ = \text{xxxx.x Da}$

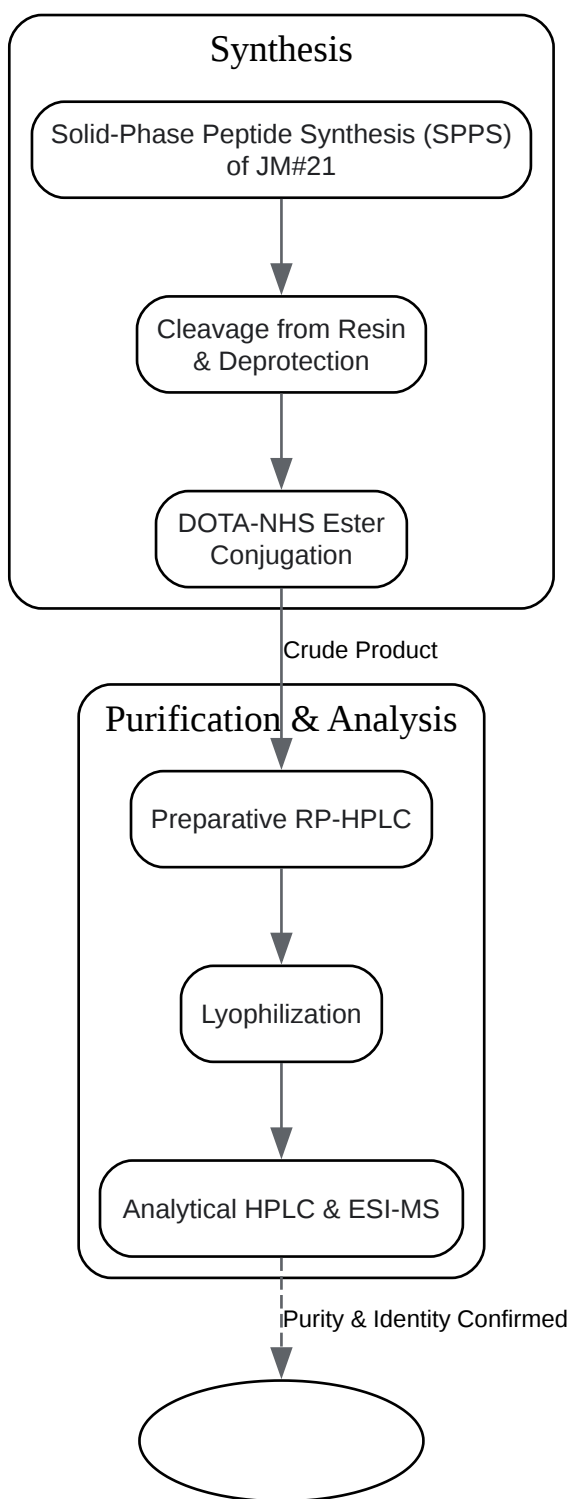
Note: "xxxx.x" represents placeholder values that would be replaced with actual experimental data for DOTA-JM#21 derivative 7.

Workflow and Pathway Diagrams

Visual diagrams are essential for representing complex workflows and biological pathways.

3.1. Synthesis and Purification Workflow

The following diagram illustrates the general workflow for producing a DOTA-conjugated peptide.

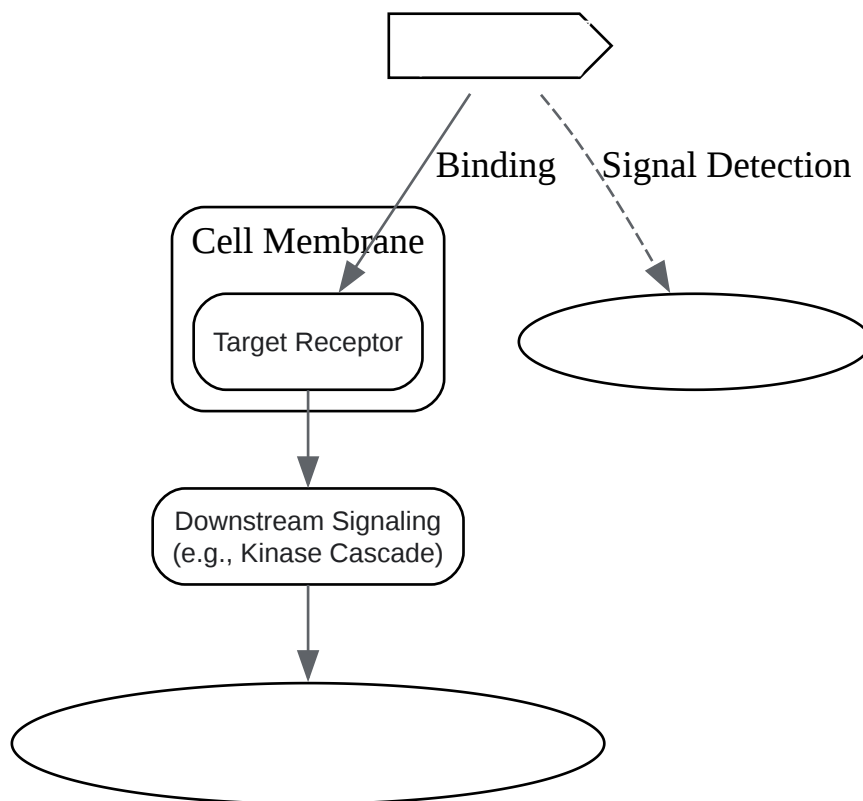


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Caption: Workflow for the synthesis and purification of DOTA-JM#21 derivative 7.

3.2. Example Signaling Pathway

If DOTA-JM#21 derivative 7 is designed to target a specific receptor for imaging or therapy, its mechanism of action could be depicted as follows. This is a hypothetical example.



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Caption: Hypothetical mechanism of action for a DOTA-peptide radiopharmaceutical.

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